

# An In-depth Technical Guide to 2,4-Dimethyl-1,3-dioxane

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## Compound of Interest

Compound Name: 2,4-Dimethyl-1,3-dioxane

Cat. No.: B1172607

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This document provides a comprehensive technical overview of **2,4-Dimethyl-1,3-dioxane**, including its chemical and physical properties, synthesis, and safety information. The data is presented to be a key resource for laboratory and research applications.

## Chemical Identity and Properties

**2,4-Dimethyl-1,3-dioxane** is a heterocyclic organic compound. It is recognized as a natural product found in sources such as papaya fruit and *Amomum nilgircum*.<sup>[1][2][3]</sup> Its chemical structure consists of a six-membered dioxane ring with two methyl substituents at positions 2 and 4.

Table 1: Physicochemical Properties of **2,4-Dimethyl-1,3-dioxane**

Property	Value	Source(s)
CAS Number	766-20-1	[1][2][4][5][6][7][8]
Molecular Formula	C <sub>6</sub> H <sub>12</sub> O <sub>2</sub>	[1][2][4][5][8]
Molecular Weight	116.16 g/mol	[1][2][4][5][8]
Appearance	Colorless to pale yellow clear liquid	[1][7][8]
Boiling Point	116.5 - 118 °C	[1][2]
Density	0.94 g/cm <sup>3</sup>	[2]
Refractive Index	1.4120 - 1.4160	[2]
Flash Point	24 - 29.9 °C	[1][2]
Water Solubility	13970 mg/L at 25 °C (estimated)	[1]
Purity	>98.0% (GC) available commercially	[7][8]

## Synthesis Protocol

A general method for the synthesis of dimethyl dioxanes involves the acid-catalyzed reaction of an appropriate diol with an aldehyde or ketone. For **2,4-dimethyl-1,3-dioxane**, a common laboratory-scale synthesis involves the reaction of 1,3-butanediol with acetaldehyde.

### Experimental Protocol: Acid-Catalyzed Synthesis of **2,4-Dimethyl-1,3-dioxane**

#### Materials:

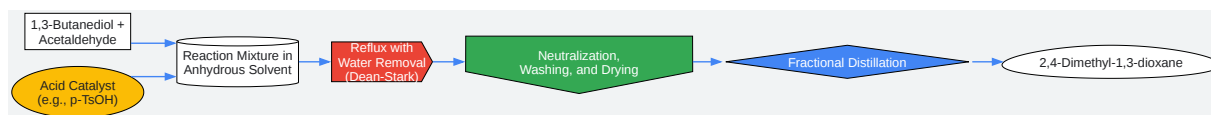
- 1,3-Butanediol
- Acetaldehyde
- Anhydrous acidic catalyst (e.g., p-toluenesulfonic acid or a strong acid ion-exchange resin)
- Anhydrous solvent (e.g., dichloromethane or toluene)

- Anhydrous sodium sulfate or magnesium sulfate
- Apparatus for distillation and a Dean-Stark trap or similar setup for water removal

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and a Dean-Stark apparatus connected to a condenser, combine 1,3-butanediol and the chosen anhydrous solvent.
- **Catalyst Addition:** Add a catalytic amount of the acid catalyst to the mixture.
- **Reagent Addition:** Slowly add acetaldehyde to the stirring mixture. The reaction is typically exothermic, so controlled addition may be necessary.
- **Reaction and Water Removal:** Heat the reaction mixture to reflux. The water formed during the reaction will be azeotropically removed and collected in the Dean-Stark trap. Monitor the reaction progress by observing the amount of water collected. The reaction is complete when no more water is formed.
- **Workup:**
  - Cool the reaction mixture to room temperature.
  - Neutralize the acid catalyst by washing the organic phase with a saturated aqueous solution of sodium bicarbonate, followed by water.
  - Separate the organic layer and dry it over an anhydrous drying agent like sodium sulfate.
- **Purification:** Filter off the drying agent and remove the solvent under reduced pressure. The crude product can then be purified by fractional distillation to obtain pure **2,4-dimethyl-1,3-dioxane**.

For a related synthesis, 2,3-dimethoxy-2,3-dimethyl-1,4-dioxane can be prepared from biacetyl, serving as a stable precursor for further reactions.[9]




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Caption: Synthesis workflow for **2,4-Dimethyl-1,3-dioxane**.

## Safety and Handling

**2,4-Dimethyl-1,3-dioxane** is classified as a flammable liquid and a dangerous good for transport.[4][10] Appropriate safety precautions must be taken when handling this chemical.

Table 2: GHS Hazard Information

Hazard	Description
Signal Word	Danger
Pictograms	 (Flammable)
Hazard Statements	H226: Flammable liquid and vapor.[10]
Precautionary Statements	P210: Keep away from heat, hot surfaces, sparks, open flames, and other ignition sources. No smoking.[10] P264: Wash hands and skin thoroughly after handling.[11] P280: Wear protective gloves/protective clothing/eye protection/face protection.[11] P303+P361+P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.[11] P403+P235: Store in a well-ventilated place. Keep cool.[11] P501: Dispose of contents/container in accordance with local regulations.[11]

### Handling and Storage Recommendations:

- Handle in a well-ventilated area, preferably in a fume hood.[10][11]
- Use non-sparking tools and take measures to prevent electrostatic discharge.[11][12]
- Store in a tightly closed container in a dry, cool, and well-ventilated place away from heat and ignition sources.[11]
- Wear appropriate personal protective equipment (PPE), including safety goggles with side-shields, chemical-resistant gloves, and flame-retardant clothing.[10][11]
- Avoid contact with skin and eyes, and avoid inhalation of vapors.[10][11] In case of contact, rinse the affected area with plenty of water.[11][12] If inhaled, move to fresh air.[11][12]

Like other ethers, there is a potential for peroxide formation upon prolonged storage, especially in the presence of air and light.[13] It is advisable to test for peroxides before distillation if the compound has been stored for an extended period.

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